

Meta-Fexofenadine-d6: A Technical Guide to Safety and Handling

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This document provides a comprehensive overview of the safety data and handling procedures for **Meta-Fexofenadine-d6**. The information is intended to guide laboratory professionals in the safe use and management of this compound. It is important to note that the toxicological properties of **Meta-Fexofenadine-d6** have not been thoroughly investigated, and therefore, it should be handled with care, assuming the properties of a potentially hazardous substance. This compound is intended for research and development use only.[1][2]

Chemical and Physical Properties

Meta-Fexofenadine-d6 is the deuterated form of Meta-Fexofenadine, which is an impurity of Fexofenadine.[3] Fexofenadine is a second-generation antihistamine used to treat allergic rhinitis.[3][4] The deuteration is often used for tracer studies in drug development.[3]



| Property | Value | Reference |
|-------------------|--|-----------|
| Chemical Name | 3-[1-Hydroxy-4-[4- (hydroxydiphenylmethyl)-1- piperidinyl]butyl]-α,α- dimethylbenzeneacetic Acid-d6 | [5] |
| Molecular Formula | C32H33D6NO4 | [5][6] |
| Molecular Weight | 507.69 g/mol | [5] |
| CAS Number | 479035-75-1 (Unlabeled) | [5] |

Safety Data Summary

The following tables summarize the key safety information derived from available Safety Data Sheets (SDS).

Hazard Identification

| Hazard Statement | Classification |
|---|---------------------------------------|
| GHS Classification | Not a hazardous substance or mixture. |
| Hazards Not Otherwise Classified (HNOC) | None identified.[7] |

Note: While not classified as hazardous, the chemical, physical, and toxicological properties have not been thoroughly investigated. Handle with caution.

First-Aid Measures



| Exposure Route | First-Aid Procedure |
|----------------|--|
| Inhalation | Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if necessary. [2] |
| Skin Contact | Immediately wash skin with soap and plenty of water. Remove contaminated clothing.[2] |
| Eye Contact | Flush eyes with plenty of water for at least 15 minutes.[2] |
| Ingestion | Make victim drink water (two glasses at most). Consult a doctor if feeling unwell. Medical assistance for gastric lavage may be required. [2] |

Fire-Fighting Measures

| Aspect | Recommendation |
|------------------------------|--|
| Suitable Extinguishing Media | Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. No limitations on extinguishing agents are given for this substance. |
| Specific Hazards | Not specified. |
| Protective Equipment | Wear self-contained breathing apparatus for firefighting if necessary. |

Accidental Release Measures



| Action | Procedure |
|---------------------------|---|
| Personal Precautions | Wear personal protective equipment, including a self-contained breathing apparatus. Avoid dust formation and inhalation of dust.[2] |
| Environmental Precautions | Prevent further leakage or spillage if safe to do so. Do not let product enter drains. |
| Methods for Cleaning Up | Sweep up and shovel into suitable containers for disposal. Avoid generating dust.[7] |

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **Meta-Fexofenadine-d6** and ensure the safety of laboratory personnel.

Handling Procedures

| Precaution | Details |
|-------------------------------|--|
| Ventilation | Handle in a well-ventilated place.[1] |
| Personal Protective Equipment | Wear suitable protective clothing, impervious gloves, and eye/face protection.[1] |
| Hygiene | Avoid contact with skin and eyes.[1] Change contaminated clothing and wash hands after handling. |
| Dust and Aerosol | Avoid formation of dust and aerosols.[1] |
| Fire Prevention | Use non-sparking tools and prevent fire caused by electrostatic discharge.[1] |

Storage Conditions



| Condition | Recommendation |
|------------------------|--|
| Temperature | Recommended storage temperature is -20°C for long-term storage.[6] May be stored at room temperature for short-term only.[6] |
| Container | Keep container tightly closed in a dry and well- ventilated place.[1] |
| Desiccant | Store with a desiccant. |
| Incompatible Materials | Store apart from foodstuff containers or incompatible materials such as strong oxidizing agents.[1][7] |

Experimental Protocols

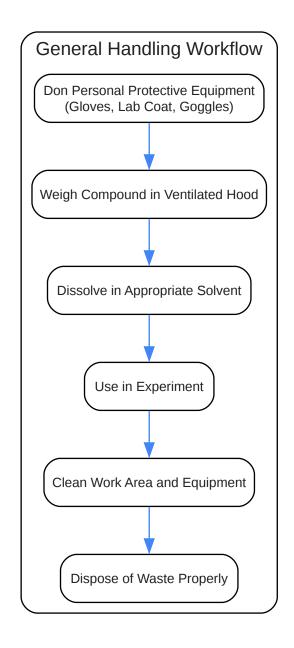
Specific experimental protocols for the safety assessment of **Meta-Fexofenadine-d6** are not detailed in the publicly available literature. The toxicological profile is largely inferred from studies on Fexofenadine and its parent compound, Terfenadine.

In preclinical studies with Fexofenadine, toxicity was evaluated in various animal models. For example, chronic toxicity studies were conducted in dogs and mice.[8] A typical oral toxicity study in dogs might involve daily administration of the compound via gavage for a specified period (e.g., 1 to 6 months), with observations for clinical signs of toxicity, such as emesis.[8]

Logical Workflows

The following diagrams illustrate the recommended workflows for handling and responding to incidents involving **Meta-Fexofenadine-d6**.

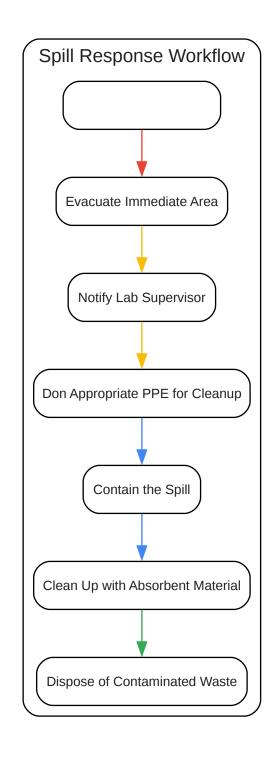




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Caption: General laboratory workflow for handling Meta-Fexofenadine-d6.





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Caption: Workflow for responding to an accidental spill of Meta-Fexofenadine-d6.

Disposal Considerations



Waste material must be disposed of in accordance with national and local regulations. Chemicals should be left in their original containers, and not mixed with other waste. Uncleaned containers should be handled in the same manner as the product itself.

Transport Information

Meta-Fexofenadine-d6 is not classified as a dangerous good in the meaning of transport regulations.

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